

Technical Guide: Physical Properties of 3-(Aminomethyl)benzoic acid hydrochloride

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Compound of Interest

Compound Name: 3-(Aminomethyl)benzoic acid hydrochloride

Cat. No.: B1284310

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This technical guide provides a comprehensive overview of the core physical properties of **3-(Aminomethyl)benzoic acid hydrochloride** (CAS No: 876-03-9). The information presented herein is intended to support research, development, and quality control activities involving this compound. This document includes a summary of key physical data, detailed experimental protocols for their determination, and a logical workflow for property characterization.

Core Physical Properties

The physical characteristics of a compound are critical for its handling, formulation, and application in various scientific disciplines. The following table summarizes the key physical properties of **3-(Aminomethyl)benzoic acid hydrochloride**.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ ClNO ₂	[1] [2] [3]
Molecular Weight	187.62 g/mol	[1] [3]
Appearance	White to off-white solid	[1]
Melting Point	242-244 °C	[1]
Solubility in Water	Slightly soluble	[1] [2]
pKa	Estimated pKa ₁ (carboxylic acid) ~4.2; Estimated pKa ₂ (aminomethyl) ~9.3	[4] [5] [6]

Note on pKa: Experimental pKa values for **3-(Aminomethyl)benzoic acid hydrochloride** are not readily available in the cited literature. The provided values are estimations based on the parent molecules, benzoic acid and benzylamine.[\[4\]](#)[\[5\]](#)[\[6\]](#) It is strongly recommended to determine the experimental pKa values for this specific compound using the protocol outlined below.

Experimental Protocols

Accurate determination of physical properties is essential for compound characterization. The following are detailed methodologies for measuring the key physical parameters of **3-(Aminomethyl)benzoic acid hydrochloride**.

Melting Point Determination by Capillary Method

The melting point is a crucial indicator of purity. A sharp melting range typically signifies a high-purity substance.

Apparatus:

- Melting point apparatus
- Glass capillary tubes (sealed at one end)
- Mortar and pestle

- Spatula

Procedure:

- Sample Preparation: Ensure the **3-(Aminomethyl)benzoic acid hydrochloride** sample is completely dry and finely powdered using a mortar and pestle.
- Capillary Tube Loading: Press the open end of a capillary tube into the powdered sample, trapping a small amount of the material. Invert the tube and gently tap it on a hard surface to pack the solid into the sealed end. The packed sample height should be approximately 2-3 mm.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Rapid Determination (Optional): For an unknown sample, a rapid heating rate (10-20 °C/min) can be used to determine an approximate melting range.
- Accurate Determination: For a precise measurement, set the heating rate to 1-2 °C/min, starting from a temperature approximately 20 °C below the expected melting point.
- Observation: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).
- Replicate: Repeat the measurement with a fresh sample and capillary tube to ensure reproducibility.

Aqueous Solubility Determination (OECD Guideline 105)

This method, based on the flask method from OECD Guideline 105, is suitable for determining the water solubility of substances.

Apparatus:

- Analytical balance

- Constant temperature water bath or incubator
- Mechanical shaker or magnetic stirrer
- Centrifuge
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., HPLC-UV, UV-Vis spectrophotometer)

Procedure:

- Preliminary Test: A preliminary test is recommended to estimate the approximate solubility and the time required to reach equilibrium.
- Sample Preparation: Weigh an excess amount of **3-(Aminomethyl)benzoic acid hydrochloride** and add it to a known volume of deionized water in a flask. The amount should be sufficient to ensure a saturated solution with undissolved solid remaining.
- Equilibration: Place the flask in a constant temperature bath (e.g., 25 °C) and agitate it using a shaker or stirrer. The agitation should be vigorous enough to ensure good mixing but not so vigorous as to cause foaming or dispersion of the solid into a colloidal state. The time required to reach equilibrium should be determined in the preliminary test (typically 24-48 hours).
- Phase Separation: After equilibration, stop the agitation and allow the undissolved solid to settle. Centrifuge the sample at a high speed to ensure complete separation of the solid and liquid phases.
- Sample Analysis: Carefully withdraw an aliquot of the clear supernatant. Dilute the aliquot with a known volume of water.
- Quantification: Determine the concentration of **3-(Aminomethyl)benzoic acid hydrochloride** in the diluted solution using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV).
- Calculation: Calculate the solubility in mg/mL or mol/L, taking into account the dilution factor.

pKa Determination by Potentiometric Titration

Potentiometric titration is a precise method for determining the acid dissociation constants (pKa) of a substance. For **3-(Aminomethyl)benzoic acid hydrochloride**, two pKa values are expected, corresponding to the carboxylic acid and the protonated aminomethyl group.

Apparatus:

- pH meter with a combination pH electrode
- Automatic titrator or a burette
- Magnetic stirrer and stir bar
- Beaker
- Standardized solutions of hydrochloric acid (e.g., 0.1 M) and sodium hydroxide (e.g., 0.1 M, carbonate-free)

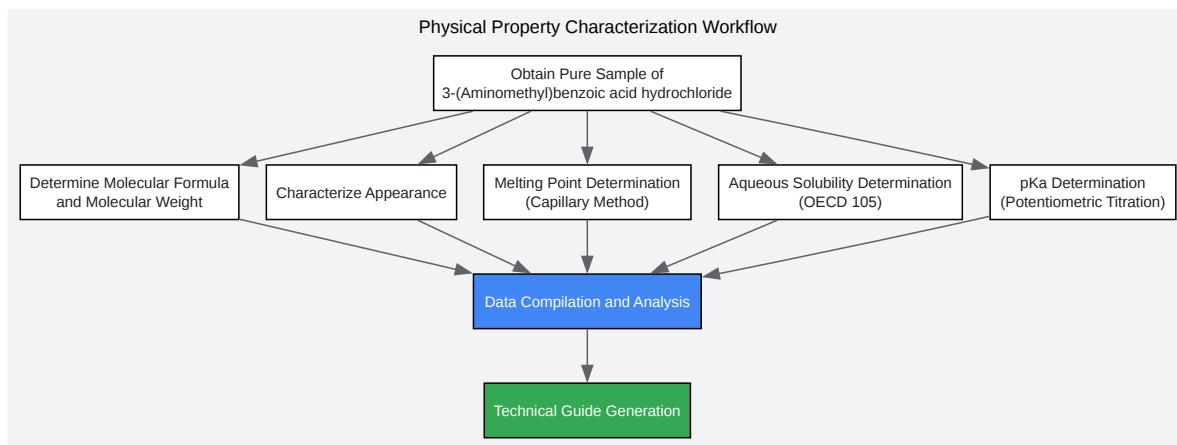
Procedure:

- Sample Preparation: Accurately weigh a known amount of **3-(Aminomethyl)benzoic acid hydrochloride** and dissolve it in a known volume of deionized water.
- Titration with Base (to determine pKa of the aminomethyl group):
 - Place the solution in a beaker with a magnetic stir bar.
 - Immerse the calibrated pH electrode in the solution.
 - Begin stirring the solution.
 - Add small, precise increments of the standardized sodium hydroxide solution.
 - Record the pH value after each addition, allowing the reading to stabilize.
 - Continue the titration well past the equivalence point.
- Titration with Acid (to determine pKa of the carboxylic acid group):

- Prepare a fresh solution of the sample as in step 1.
- Titrate this solution with the standardized hydrochloric acid solution, following the same procedure as in the titration with the base.
- Data Analysis:
 - Plot the pH values against the volume of titrant added to generate two titration curves (one for the base titration and one for the acid titration).
 - Determine the equivalence points from the points of maximum inflection on the curves (or by using the first or second derivative of the curves).
 - The pKa values are equal to the pH at the half-equivalence points. The titration with acid will reveal the pKa of the carboxylic acid, while the titration with base will reveal the pKa of the protonated aminomethyl group.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the characterization of the physical properties of **3-(Aminomethyl)benzoic acid hydrochloride**.



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Caption: Workflow for Physical Property Determination.

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